

Application Note: Dosing Protocols for 10-PAHSA Administration in Murine Models

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 10-Pahsa
CAS No.: 1636134-73-0
Cat. No.: B593682

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Introduction & Mechanistic Context[1][2][3][4][5][6][7][8]

10-PAHSA (Palmitic Acid Hydroxy Stearic Acid) is a bioactive lipid belonging to the FAHFA (Fatty Acid esters of Hydroxy Fatty Acids) family.[1][2] Originally identified in adipose-specific GLUT4-overexpressing (AG4OX) mice, **10-PAHSA** exerts potent anti-diabetic and anti-inflammatory effects.[1][2]

Unlike standard dietary lipids, **10-PAHSA** functions as a signaling lipid.[1] It acts primarily as an agonist for the G-protein coupled receptor GPR120 (FFAR4), enhancing insulin-stimulated glucose uptake via GLUT4 translocation and stimulating GLP-1 secretion.[1]

Critical Experimental Constraint: The biological activity of PAHSAs is highly isomer-specific.[1] **10-PAHSA** and 9-PAHSA are the most bioactive isoforms.[1] Ensuring the stability and correct solubilization of the specific **10-PAHSA** isomer during administration is the single most critical factor in reproducing the insulin-sensitizing effects described in the literature (Yore et al., 2014). [1]

Vehicle Formulation Protocol

Lipophilic signaling molecules like **10-PAHSA** are prone to "crashing out" (precipitating) when introduced to aqueous physiological buffers.[1] A standard PBS vehicle will result in poor

bioavailability and high variability.

We utilize a PEG400/Tween 80 co-solvent system to create a stable micro-emulsion.[1]

Reagents Required[1]

- **10-PAHSA** (Pure Lipid): Store at -20°C under inert gas (Argon/Nitrogen).[1]
- Polyethylene Glycol 400 (PEG400): Solubilizer.
- Tween 80 (Polysorbate 80): Surfactant.[1]
- Sterile Water for Injection: Diluent.[1]

Formulation Composition (Standard)

Component	Concentration (v/v)	Role
PEG 400	50%	Primary Solvent (prevents precipitation)
Tween 80	0.5%	Surfactant (emulsifier)
Sterile Water	49.5%	Aqueous Carrier

Step-by-Step Preparation Workflow

This protocol describes the preparation of a 3 mg/mL stock solution (suitable for a 30 mg/kg dose in a 25g mouse at 250 µL volume).[1]



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Figure 1: Critical path for lipid formulation.[1] Adding water before the lipid is fully dissolved in PEG400 will cause irreversible precipitation.[1]

- Weighing: Weigh the required amount of **10-PAHSA** into a glass scintillation vial. Plastic tubes should be avoided during the initial solvent step to prevent plasticizer leaching.[1]
- Solubilization (The "Dry" Step): Add the calculated volume of PEG400 and Tween 80 directly to the lipid.[1] Do not add water yet.
- Agitation: Vortex vigorously for 30 seconds. If the solution is not perfectly clear, sonicate in a water bath at 37°C for 5–10 minutes.
- Emulsification: While vortexing the vial gently, add the Sterile Water dropwise. The solution may turn slightly cloudy (opalescent) but should not contain visible particulates.[1]
- Storage: Keep at room temperature and dose within 2 hours. Do not refrigerate the formulated emulsion as this increases viscosity and precipitation risk.

Acute Dosing Protocol (Oral Gavage)

This protocol is designed for assessing acute effects on glucose tolerance (GTT) or insulin tolerance (ITT).[1]

Target Dose: 30–45 mg/kg (Body Weight).[1] Route: Oral Gavage (PO).[3][1][4] Timing: 60 minutes prior to glucose challenge.

Experimental Design Table

Parameter	Specification	Notes
Fasting State	6-Hour Fast	Overnight fasting depletes glycogen too severely for sensitive insulin signaling assays in mice.[1]
Dose Volume	10 mL/kg	E.g., 250 µL for a 25g mouse.
Control Group	Vehicle Only	Must receive 50% PEG400 / 0.5% Tween 80 / 49.5% Water. [1]
Needle Size	20G or 22G Bulb-tipped	Stainless steel or disposable PTFE.[1]

Procedure

- Fast mice starting at 8:00 AM.
- Baseline Glucose: At 1:00 PM (T-60 min), measure baseline blood glucose via tail nick.
- Administration: Administer **10-PAHSA** or Vehicle via oral gavage.
 - Technique: Ensure the mouse's head and esophagus are aligned vertically to prevent tracheal insertion.
- Wait Period: Return mice to cages for 60 minutes. **10-PAHSA** levels in plasma peak approximately 30–60 minutes post-gavage.[1]
- Challenge: At 2:00 PM (T=0), administer Glucose (2 g/kg for GTT) or Insulin (0.75 U/kg for ITT) intraperitoneally.
- Measurement: Record blood glucose at 15, 30, 60, 90, and 120 minutes post-challenge.

Chronic Administration Protocol

For studies investigating long-term effects on adipose inflammation or beta-cell preservation (NOD mice models).[5][1]

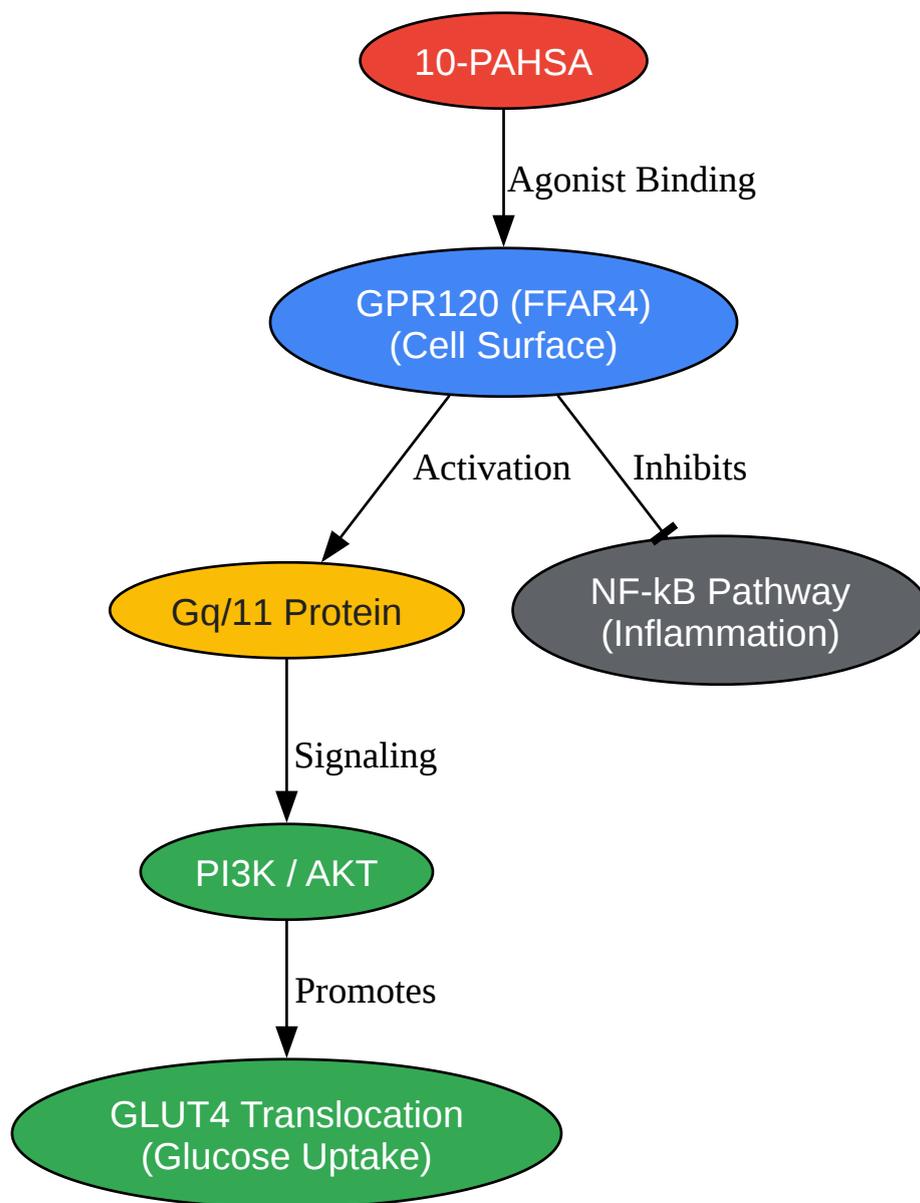
- Dose: 15–30 mg/kg once daily.[1]
- Duration: 3 days to 8 weeks.
- Method:
 - Preferred: Daily Oral Gavage.[1] While labor-intensive, this ensures precise dosing.[1]
 - Alternative: Dietary incorporation. **10-PAHSA** can be mixed into chow, but stability at room temperature (oxidation) and variable food intake (especially in metabolic disease models) make this less accurate.[1]

Note on Osmotic Minipumps: **10-PAHSA** is generally not suitable for Alzet osmotic minipumps due to the high viscosity of the PEG400 vehicle required to keep it in solution.[1] The tubing

often clogs, or the solvent is incompatible with the pump membrane.

Mechanistic Validation & Signaling[1]

To confirm **10-PAHSA** activity, you must validate the activation of the GPR120 pathway.



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Figure 2: **10-PAHSA** mechanism of action.[1] It enhances glucose uptake via GPR120-mediated GLUT4 translocation and simultaneously inhibits inflammatory signaling.[1][4]

Validation Assays

- Plasma Levels (LC-MS/MS): Do not rely on ELISA. Use Liquid Chromatography-Tandem Mass Spectrometry.[5][1][6]
 - Target Ion: Monitor the transition of the parent ion to the hydroxy fatty acid fragment.[1]
 - Expected Level: Basal levels are ~100–300 pM; Post-gavage levels should reach >10 nM. [1]
- Target Engagement: In adipose tissue lysates, check for phosphorylation of AKT (p-AKT) which should be elevated in **10-PAHSA** treated mice compared to vehicle, specifically under sub-maximal insulin conditions.

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- To cite this document: BenchChem. [Application Note: Dosing Protocols for 10-PAHSA Administration in Murine Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b593682#dosing-protocols-for-10-pahsa-administration-in-murine-models>]

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